

Technical Support Center: tert-Amyl Acetate Waste Management

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Compound of Interest		
Compound Name:	tert-Amyl acetate	
Cat. No.:	B1606918	Get Quote

This guide provides essential information for the safe handling and disposal of **tert-Amyl acetate** waste in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is tert-Amyl acetate and what are its primary hazards?

A1: **tert-Amyl acetate** is a clear, colorless liquid with a characteristic banana-like odor.[1] It is primarily used as a solvent.[1] The main hazards are its flammability and potential health effects.[1] It is considered a flammable liquid and a dangerous fire hazard.[1] Health hazards include irritation to the skin, eyes, nose, and throat upon contact or inhalation.[1] High exposure can lead to symptoms like headache, dizziness, nausea, and tiredness, and it may potentially cause damage to the liver and kidneys.[1]

Q2: What Personal Protective Equipment (PPE) should I wear when handling **tert-Amyl acetate** waste?

A2: When handling **tert-Amyl acetate**, you should wear solvent-resistant gloves (Polyvinyl Alcohol is recommended), splash-resistant goggles, and a lab coat or other protective clothing to prevent skin contact.[1] In situations with potential for exposure over 50 ppm, a MSHA/NIOSH-approved respirator with an organic vapor cartridge should be used.[1]

Q3: How must tert-Amyl acetate waste be stored prior to disposal?

Troubleshooting & Optimization





A3: Waste **tert-Amyl acetate** must be stored in tightly closed, properly labeled containers.[1][2] The storage area should be cool, well-ventilated, and away from sources of ignition such as open flames or sparks.[1][2] It is crucial to store it separately from incompatible materials.[1]

Q4: What chemicals are incompatible with tert-Amyl acetate?

A4: **tert-Amyl acetate** is incompatible with strong oxidizing agents (like nitrates, peroxides, and perchlorates), strong acids (such as hydrochloric, sulfuric, and nitric acid), and strong bases (like sodium hydroxide and potassium hydroxide).[1][3][4] Contact with these substances can cause vigorous reactions, potentially leading to fire or explosions.[5][6]

Q5: What is the correct procedure for disposing of **tert-Amyl acetate** waste?

A5: **tert-Amyl acetate** waste may need to be disposed of as hazardous waste.[1] You must not pour it down the drain.[2] The waste should be collected in appropriate containers and handled by a licensed hazardous waste disposal company.[7] Always follow your institution's specific protocols and contact your state's Department of Environmental Protection (DEP) or the regional EPA office for detailed guidance.[1]

Troubleshooting Guide: Spill Management

Issue: I've spilled a small amount of **tert-Amyl acetate** in the lab. What should I do?

Solution:

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the area, including sparks, open flames, and hot surfaces.[1][5]
- Ensure Ventilation: Work in a well-ventilated area. If the spill is significant, evacuate the immediate area.
- Contain the Spill: Prevent the spill from entering waterways, sewers, or confined spaces.
- Absorb the Liquid: Cover the spill with a non-combustible absorbent material like dry earth, sand, dry lime, or soda ash.[1][5] Do not use combustible materials such as sawdust.[8]
- Collect the Waste: Use non-sparking tools to carefully collect the absorbed material and place it into a designated, covered container for hazardous waste disposal.[5][9]



- Decontaminate the Area: Once the absorbed material is removed, ventilate and wash the spill area thoroughly.[1]
- Dispose of Waste: The container with the collected spill residue must be sealed, labeled, and disposed of as hazardous waste according to institutional and regulatory guidelines.[2]

Quantitative Data Summary

The following table summarizes key physical and safety properties of tert-Amyl acetate.

Property	Value	
Molecular Formula	C7H14O2[10]	
Molecular Weight	130.18 g/mol [6]	
Appearance	Clear, colorless liquid with a banana-like odor[1]	
Boiling Point	~256.5 °F / 124.7 °C at 760 mmHg[5][6]	
Flash Point	79 °F / 26.1 °C[5][11]	
Specific Gravity	0.874 at 66.2 °F / 19 °C (less dense than water) $[5]$	
Vapor Pressure	12.1 - 14.5 mmHg at 25 °C[6][11]	
Lower Explosive Limit (LEL)	1%[3][5]	
Upper Explosive Limit (UEL)	7.5%[3][5]	
ACGIH Exposure Limit (8-hr TWA)	50 ppm (for Pentyl Acetate, all isomers)[1]	
ACGIH Short Term Exposure Limit (STEL)	100 ppm (for Pentyl Acetate, all isomers)[1]	

Experimental Protocol: Small-Scale Waste Neutralization and Collection

This protocol details the steps for handling waste generated during a typical laboratory experiment.

Troubleshooting & Optimization





Objective: To safely collect and store **tert-Amyl acetate** waste for disposal.

Materials:

- Designated hazardous waste container (chemically resistant, with a secure lid)
- Waste label
- Funnel
- Personal Protective Equipment (PPE): solvent-resistant gloves, safety goggles, lab coat
- Fume hood

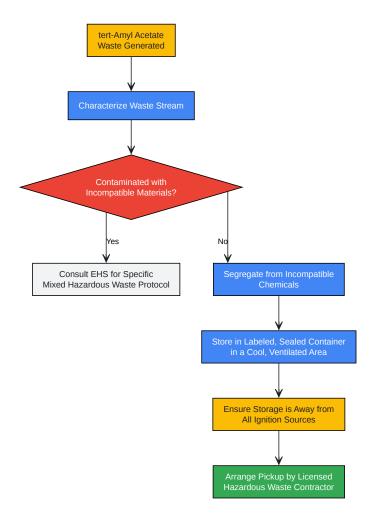
Procedure:

- · Preparation:
 - Ensure all necessary PPE is worn correctly.
 - Perform all waste handling operations within a certified chemical fume hood.
 - Prepare a designated hazardous waste container. Ensure it is clean, dry, and properly labeled with "Hazardous Waste," the chemical name ("tert-Amyl Acetate"), and any other required information.
- · Waste Collection:
 - Carefully pour the tert-Amyl acetate waste from your experimental apparatus into the waste container using a funnel to prevent spills.
 - Do not mix tert-Amyl acetate waste with incompatible waste streams (e.g., strong acids, bases, or oxidizers).[1]
- Container Sealing and Storage:
 - Securely close the lid on the waste container. Do not over-tighten to the point of damaging the seal.



- Wipe the exterior of the container clean of any residual chemical.
- Store the sealed container in a designated secondary containment bin within a cool, wellventilated area designated for flammable liquid waste.[1]
- Ensure the storage area is away from heat, sparks, and direct sunlight.
- Final Disposal:
 - Arrange for pickup of the waste container by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Diagrams



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Caption: Logical workflow for the safe disposal of **tert-Amyl acetate** waste.



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